

Application Notes and Protocols for DOPC Model Biological Membranes

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Compound of Interest

Compound Name: *Dioleoyl phosphatidylcholine*

CAS No.: 10015-85-7

Cat. No.: B238770

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Audience: Researchers, scientists, and drug development professionals.

Introduction

1,2-dioleoyl-sn-glycero-3-phosphocholine (DOPC) is a widely utilized unsaturated phospholipid for the creation of model biological membranes. Its chemical structure, featuring a C18:1 cis- Δ^9 oleoyl acyl chain, results in a low phase transition temperature of -16.5°C , ensuring that model membranes are in a fluid, liquid-crystalline state at typical experimental temperatures.^[1] This property, along with its zwitterionic nature, makes DOPC an excellent choice for mimicking the dynamic environment of eukaryotic cell membranes.^{[2][3]} These application notes provide an overview of the key physicochemical properties of DOPC bilayers, detailed protocols for forming various model membrane systems, and their applications in research and drug development.

Physicochemical Properties of DOPC Bilayers

Understanding the fundamental physicochemical properties of DOPC bilayers is crucial for designing and interpreting experiments. The following table summarizes key quantitative data derived from experimental and computational studies.

Property	Value	Conditions	Reference
Area per Lipid	68.8 Å ²	Zero membrane tension	[4]
Bilayer Thickness (hydrophobic)	~27-30 Å	---	---
Bilayer Thickness (headgroup to headgroup)	~37-40 Å	---	---
Bilayer Depth (from AFM)	4.6 ± 0.2 nm (rupture depth)	Supported on mica	[1]
Bending Rigidity	~20-30 kBT	---	---
Lateral Diffusion Coefficient	Increases with membrane tension	Molecular dynamics simulations	[5][6]
Phase Transition Temperature (T _m)	-16.5°C	---	[1]

Note: Values can vary depending on the experimental or simulation conditions such as temperature, hydration level, and the presence of other molecules.

Experimental Protocols

This section provides detailed protocols for the preparation of common DOPC-based model membrane systems: Giant Unilamellar Vesicles (GUVs), Supported Lipid Bilayers (SLBs), and Black Lipid Membranes (BLMs).

Protocol 1: Preparation of Giant Unilamellar Vesicles (GUVs) by Electroformation

GUVs are micron-sized vesicles that are useful for microscopy-based studies of membrane dynamics, protein-lipid interactions, and drug permeability. Electroformation is a common method for their preparation.[7][8][9]

Materials:

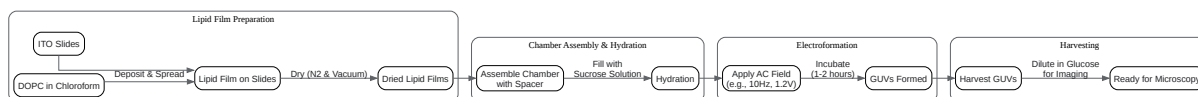
- DOPC in chloroform (e.g., 1-2 mg/mL)
- Indium Tin Oxide (ITO) coated glass slides
- Teflon spacer
- Electroformation chamber
- Function generator and AC power supply
- Sucrose solution (e.g., 100 mM)
- Glucose solution (e.g., 100 mM)

Procedure:

- Lipid Film Deposition:
 - Clean two ITO-coated slides thoroughly with ethanol and deionized water.
 - Using a glass syringe, deposit a small volume (e.g., 5-10 μ L) of the DOPC/chloroform solution onto the conductive side of each ITO slide.[\[10\]](#)
 - Spread the lipid solution evenly to create a thin film.
 - Dry the lipid films under a gentle stream of nitrogen gas and then place them in a vacuum desiccator for at least 1-2 hours to remove all residual solvent.[\[10\]](#)
- Chamber Assembly:
 - Assemble the electroformation chamber by placing the Teflon spacer between the two ITO slides, with the conductive, lipid-coated sides facing each other.
 - Fill the chamber with a non-ionic solution, such as a sucrose solution.
- Electroformation:
 - Connect the ITO slides to a function generator.

- Apply a low-frequency AC electric field (e.g., 10 Hz) with a voltage of approximately 1.0-1.2 V.[8]
- Allow the vesicles to form over a period of 1-2 hours at a temperature above the lipid's phase transition temperature (room temperature is sufficient for DOPC).
- Vesicle Harvesting:
 - Turn off the AC field.
 - Gently pipette the GUV-containing solution from the chamber.
 - To visualize the GUVs using phase-contrast microscopy, dilute the sucrose-containing GUVs into an iso-osmolar glucose solution. The density difference will cause the GUVs to settle at the bottom of the imaging chamber.

Diagram: GUV Preparation by Electroformation Workflow



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Caption: Workflow for preparing Giant Unilamellar Vesicles (GUVs) using the electroformation method.

Protocol 2: Formation of Supported Lipid Bilayers (SLBs) by Vesicle Fusion

SLBs are planar model membranes formed on a solid support, which are amenable to a variety of surface-sensitive techniques like Quartz Crystal Microbalance-Dissipation (QCM-D) and Atomic Force Microscopy (AFM).^{[1][11]}

Materials:

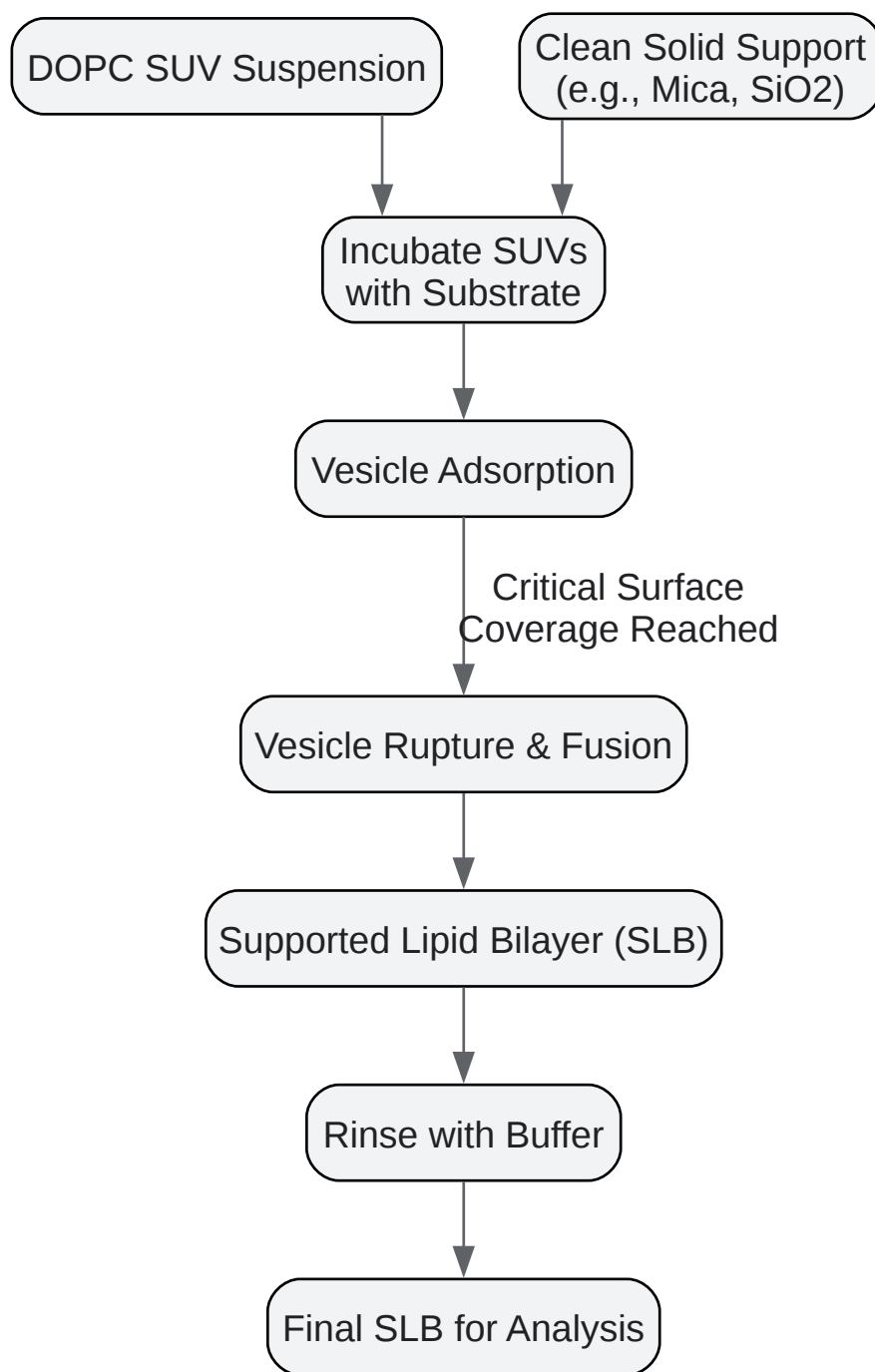
- DOPC liposomes (Small Unilamellar Vesicles - SUVs)
- Solid support (e.g., mica, glass, or SiO₂-coated sensor)
- Buffer (e.g., HEPES or Tris with NaCl)
- Probe sonicator or extruder

Procedure:

- Preparation of DOPC SUVs:
 - Prepare a thin lipid film of DOPC as described in Protocol 1, Step 1.
 - Hydrate the lipid film with the desired buffer by vortexing. This will form Multilamellar Vesicles (MLVs).
 - To form SUVs, sonicate the MLV suspension using a probe sonicator on ice until the solution becomes clear, or extrude the MLV suspension multiple times through a polycarbonate membrane with a defined pore size (e.g., 100 nm).
- Substrate Preparation:
 - Clean the solid support meticulously. For mica, this involves cleaving the surface to expose a fresh, atomically flat layer. For glass or SiO₂, cleaning with piranha solution or plasma treatment is common.
- Vesicle Fusion:
 - Introduce the SUV suspension to the cleaned substrate.

- The vesicles will adsorb to the surface, and upon reaching a critical surface coverage, they will rupture and fuse to form a continuous lipid bilayer.[\[12\]](#)
- The incubation time can vary from minutes to an hour.
- Rinse the surface gently with buffer to remove any unfused vesicles.
- Verification (Optional):
 - The formation of a complete and fluid SLB can be verified using techniques such as Fluorescence Recovery After Photobleaching (FRAP) if a fluorescently labeled lipid is included, or by QCM-D, which monitors changes in frequency and dissipation upon bilayer formation.[\[13\]](#)

Diagram: SLB Formation by Vesicle Fusion



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Caption: Schematic of Supported Lipid Bilayer (SLB) formation via the vesicle fusion method.

Protocol 3: Black Lipid Membrane (BLM) Formation

BLMs, also known as painted lipid bilayers, are formed across a small aperture in a hydrophobic partition separating two aqueous compartments. They are primarily used for

electrical measurements of ion channel activity and membrane permeability.[14]

Materials:

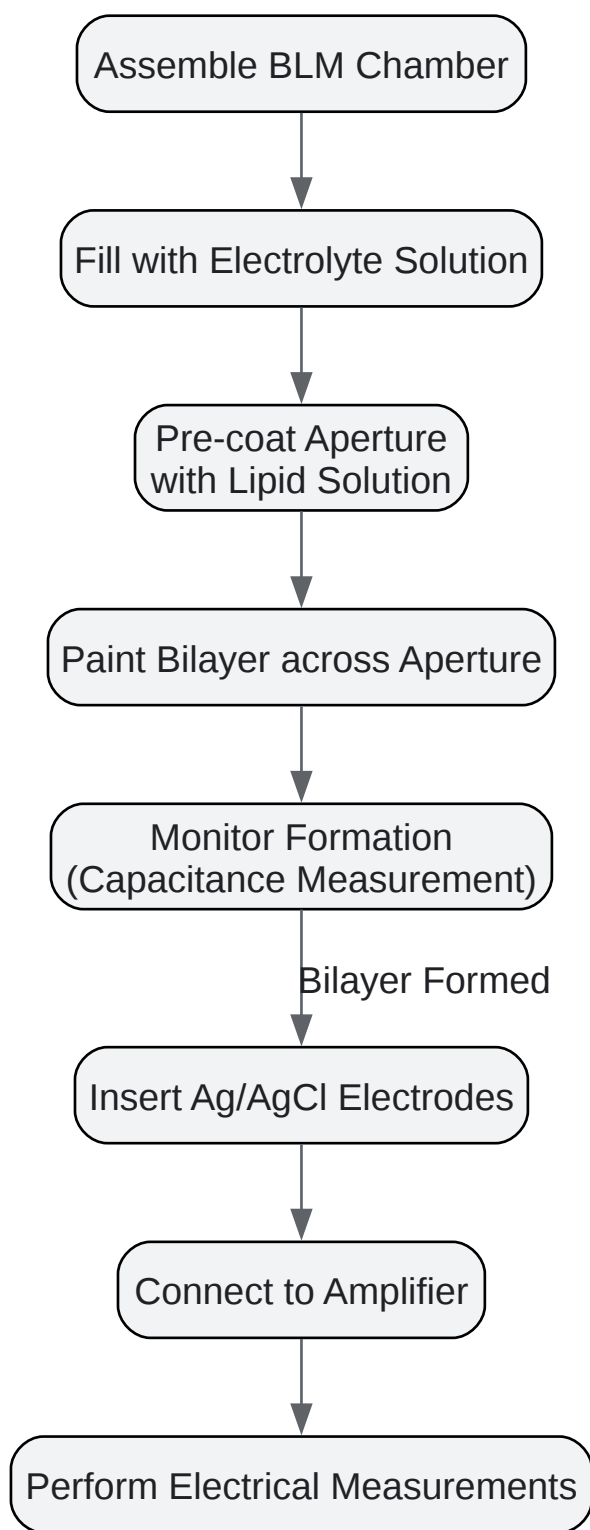
- DOPC in an organic solvent (e.g., n-decane)
- BLM chamber with a small aperture (e.g., in a Teflon partition)
- Aqueous electrolyte solution (e.g., KCl)
- Ag/AgCl electrodes
- Voltage-clamp amplifier

Procedure:

- Chamber Setup:
 - Assemble the BLM chamber, ensuring the partition with the aperture separates the two compartments.
 - Fill both compartments with the electrolyte solution.
- Aperture Pre-treatment:
 - Using a fine brush or syringe, "paint" a small amount of the DOPC/organic solvent solution across the aperture. This pre-coats the aperture and promotes bilayer formation.
- Bilayer Formation:
 - Apply a small droplet of the lipid solution to the aperture. The lipid solution will thin out, and as the solvent dissolves into the aqueous phase and the lipid annulus, a bilayer will form in the center of the aperture.
 - The formation of the bilayer can be monitored by observing the reflected light (it will appear black when formed) or by measuring the electrical capacitance across the membrane. A stable bilayer will have a capacitance of approximately 0.3-0.8 $\mu\text{F}/\text{cm}^2$.

- Electrical Measurements:
 - Insert Ag/AgCl electrodes into each compartment of the chamber.
 - Connect the electrodes to a voltage-clamp amplifier to measure membrane conductance and the activity of any incorporated ion channels.

Diagram: Logical Steps in BLM Experiment



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Caption: Logical workflow for setting up a Black Lipid Membrane (BLM) experiment for electrical measurements.

Applications in Research and Drug Development

DOPC-based model membranes are indispensable tools for a variety of applications:

- **Drug-Membrane Interactions:** These models are used to study the partitioning and permeability of drug candidates across a lipid bilayer, providing insights into their absorption and distribution.^{[15][16][17]} The fluidity of DOPC membranes allows for the investigation of how drugs may alter membrane properties such as fluidity and elasticity.^[15]
- **Membrane Protein Reconstitution:** DOPC liposomes and nanodiscs provide a native-like environment for solubilizing, stabilizing, and studying the function and structure of purified membrane proteins.^{[18][19][20][21]}
- **Fundamental Biophysics:** DOPC bilayers are used to investigate fundamental membrane properties such as lipid packing, phase behavior (when mixed with other lipids), and the effects of mechanical forces like membrane tension.^{[4][5][6]}
- **Drug Delivery Systems:** DOPC is a common component in liposomal drug delivery formulations due to its biocompatibility and ability to form stable vesicles.^{[2][22]} Studies using DOPC model membranes can help in optimizing the design of these nanocarriers.

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